

Spectroscopic Characterization of Nitrosodifluoroamine: A Technical Guide

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Compound of Interest

Compound Name: Nitrosodifluoroamine

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Abstract

Nitrosodifluoroamine (F_2NNO) is a reactive inorganic species of significant interest due to its unique chemical structure and energetic properties. A thorough understanding of its spectroscopic signature is paramount for its identification, characterization, and for monitoring its formation and decomposition pathways. This technical guide provides a comprehensive overview of the spectroscopic characterization of **nitrosodifluoroamine**, consolidating available data on its synthesis and spectral properties. This document is intended to serve as a detailed resource for researchers in the fields of inorganic chemistry, materials science, and drug development who may encounter or wish to study this molecule.

Introduction

Nitrosodifluoroamine, with the chemical formula F_2NNO , is a molecule featuring a nitroso group bonded to a difluoroamino group. Its reactivity and thermal instability make its characterization challenging. Spectroscopic techniques are the primary tools for elucidating the structure, bonding, and purity of this compound. This guide details the key spectroscopic methods used for the characterization of F_2NNO and presents the available quantitative data in a structured format.

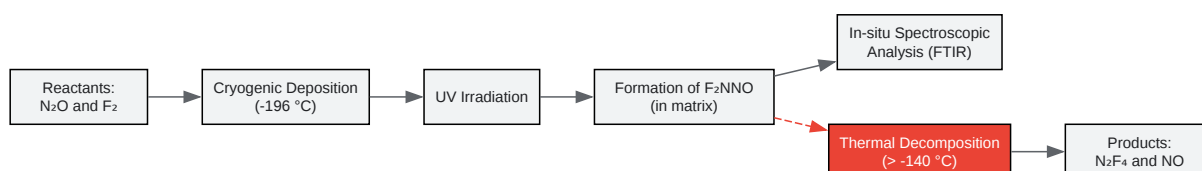
Synthesis of Nitrosodifluoroamine

The primary method for the synthesis of **nitrosodifluoroamine** involves the reaction of dinitrogen monoxide (N_2O) with fluorine (F_2).

Experimental Protocol: UV Photolysis of Dinitrogen Monoxide and Fluorine[1]

This synthesis is typically carried out in a cryogenic matrix isolation setup, which allows for the formation and trapping of the reactive F_2NNO molecule at low temperatures.

- Reactants: Dinitrogen monoxide (N_2O) and Fluorine (F_2).
- Apparatus: A cryogenic system equipped with a transparent window for UV irradiation (e.g., a CsI window) and a means of cooling to temperatures as low as $-196\text{ }^\circ\text{C}$ (77 K). An infrared spectrometer is used for in-situ monitoring of the reaction.
- Procedure:
 - A gaseous mixture of N_2O and F_2 is deposited onto the cold window of the cryogenic apparatus at $-196\text{ }^\circ\text{C}$.
 - The condensed matrix is then subjected to ultraviolet (UV) irradiation.
 - The progress of the reaction is monitored by recording the infrared spectrum of the matrix at regular intervals. The appearance of new absorption bands corresponding to F_2NNO and the depletion of reactant bands indicate the formation of the product.
- Decomposition: It is critical to maintain the temperature below $-140\text{ }^\circ\text{C}$, as **nitrosodifluoroamine** is reported to decompose into tetrafluorohydrazine (N_2F_4) and nitric oxide (NO) at temperatures above this threshold[1].



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Caption: Workflow for the synthesis of **Nitrosodifluoroamine**.

Spectroscopic Data

The spectroscopic characterization of **nitrosodifluoroamine** relies on several key techniques to probe its vibrational and electronic properties, as well as its fragmentation patterns.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful tool for identifying the functional groups and vibrational modes of F₂NNO. The data is typically obtained using matrix isolation techniques to stabilize the molecule at low temperatures.

Table 1: Infrared Absorption Data for **Nitrosodifluoroamine** (F₂NNO)

Wavenumber (cm ⁻¹)	Vibrational Assignment	Intensity	Reference
Data not available in search results	N=O stretch	-	-
Data not available in search results	N-N stretch	-	-
Data not available in search results	NF ₂ symmetric stretch	-	-
Data not available in search results	NF ₂ asymmetric stretch	-	-
Data not available in search results	Bending modes	-	-

Note: Specific, experimentally verified vibrational frequencies for F₂NNO were not available in the provided search results. The table above serves as a template for where such data would be presented.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{19}F NMR spectroscopy would be a highly valuable technique for characterizing the fluorine environment in F_2NNO .

Table 2: Predicted ^{19}F NMR Spectroscopic Data for **Nitrosodifluoroamine** (F_2NNO)

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Reference
Data not available in search results	-	-	-

Note: No experimental ^{19}F NMR data for F_2NNO was found in the search results. The chemical shift would be indicative of the electronic environment of the fluorine atoms.

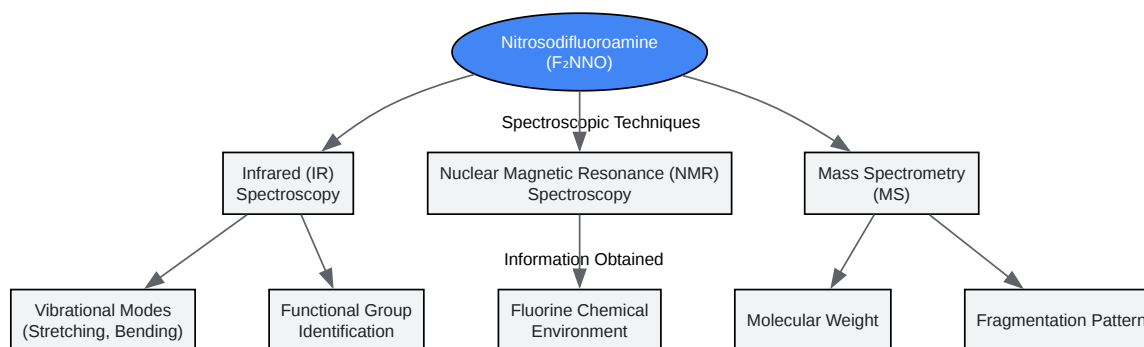
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

Table 3: Mass Spectrometry Data for **Nitrosodifluoroamine** (F_2NNO)

m/z	Ion	Relative Intensity (%)	Reference
Data not available in search results	$[\text{F}_2\text{NNO}]^+$	-	-
Data not available in search results	$[\text{NF}_2]^+$	-	-
Data not available in search results	$[\text{NO}]^+$	-	-

Note: While the decomposition products (N_2F_4 and NO) are known, a detailed mass spectrum of the parent F_2NNO molecule was not available in the search results.



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Caption: Spectroscopic techniques for F₂NNO characterization.

Conclusion

The spectroscopic characterization of **nitrosodifluoroamine** is crucial for understanding its properties and reactivity. While the synthesis has been reported via the UV photolysis of N₂O and F₂ in a cryogenic matrix, detailed and publicly available quantitative spectroscopic data, particularly high-resolution IR, NMR, and mass spectra, remains limited. This guide has outlined the established synthetic methodology and provided a framework for the types of spectroscopic data required for a comprehensive characterization. Further research is needed to fully elucidate the spectroscopic signature of this intriguing molecule, which will be invaluable for its future study and potential applications.

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References

- 1. Infrared Spectra and Phototransformations of meta-Fluorophenol Isolated in Argon and Nitrogen Matrices - PMC [pmc.ncbi.nlm.nih.gov]
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